

# 5-Bromo-2-fluorobenzyl alcohol molecular structure and weight

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## Compound of Interest

Compound Name: 5-Bromo-2-fluorobenzyl alcohol

Cat. No.: B151765

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An in-depth analysis of **5-Bromo-2-fluorobenzyl alcohol** reveals a compound with significant applications in organic synthesis and drug development. This guide provides a technical overview of its molecular structure and weight, tailored for researchers, scientists, and professionals in the field of drug development.

## Molecular Data

The fundamental properties of **5-Bromo-2-fluorobenzyl alcohol** are summarized below. The molecular formula is  $C_7H_6BrFO$ .<sup>[1]</sup> Its molecular weight is approximately 205.02 g/mol.<sup>[2][3]</sup>

Parameter	Value	Unit
Molecular Formula	$C_7H_6BrFO$	
Molecular Weight	205.02	g/mol
IUPAC Name	(5-Bromo-2-fluorophenyl)methanol	

The molecular weight is derived from the sum of the atomic masses of its constituent atoms: Carbon, Hydrogen, Bromine, Fluorine, and Oxygen. Based on standard atomic weights, the calculated molecular weight is approximately 205.026 g/mol.<sup>[4][5][6][7][8]</sup>

## Molecular Structure

The structure of **5-Bromo-2-fluorobenzyl alcohol** consists of a benzene ring substituted with a hydroxymethyl group (-CH<sub>2</sub>OH), a fluorine atom, and a bromine atom. The hydroxymethyl group defines it as a benzyl alcohol. The substituents are positioned at carbons 2 and 5 relative to the hydroxymethyl group, which is attached to carbon 1 of the aromatic ring.

Caption: 2D structure of **5-Bromo-2-fluorobenzyl alcohol**.

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## References

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